

physicochemical properties of 4-Cyclopropoxy-5-nitronicotinonitrile

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Technical Monograph: 4-Cyclopropoxy-5-nitronicotinonitrile

Advanced Intermediate for Kinase Inhibitor Development

Executive Summary

4-Cyclopropoxy-5-nitronicotinonitrile (C

H

N

O

) is a critical pyridine-based building block utilized primarily in the synthesis of small-molecule kinase inhibitors and phosphodiesterase (PDE) inhibitors. Distinguished by its highly functionalized core—featuring a labile nitro group, a versatile nitrile handle, and a lipophilic cyclopropoxy moiety—it serves as a pivotal "switch" intermediate. Its 4-position ether linkage is

strategically placed to occupy hydrophobic pockets in target proteins (e.g., ATP-binding sites), while the nitro group acts as a masked aniline for subsequent amide coupling.

This guide details the physicochemical profile, synthetic pathways, and stability parameters required to handle this compound with the rigor demanded by pharmaceutical quality standards (CMC).

Molecular Architecture & Identification

Parameter	Details
Systematic Name	4-Cyclopropoxy-5-nitro-3-pyridinecarbonitrile
Common Name	4-Cyclopropoxy-5-nitronicotinonitrile
Molecular Formula	C
	H
	N
	O
Molecular Weight	205.17 g/mol
SMILES	<chem>C1CC1Oc2c(cnc2[O-])C#N</chem>
Core Scaffold	3,4,5-Trisubstituted Pyridine
Key Functional Groups	[1][2][3][4][5][6][7] • Nitro (-NO ₂): Electron-withdrawing, reducible precursor.
	Nitrile (-CN): H-bond acceptor, hydrolyzable to amide/acid. • Cyclopropoxy (-O-cPr): Lipophilic, conformationally restricted ether.

Physicochemical Profile

Solid-State Properties

- Appearance: Pale yellow to yellow crystalline solid. The coloration arises from the transition typical of nitro-aromatic systems.

- Melting Point (Predicted): 85°C – 115°C.
 - Note: Impurities such as the 4-hydroxy byproduct significantly elevate the melting range.
- Crystallinity: Tends to crystallize in monoclinic or triclinic systems. Polymorphism screening is recommended during scale-up, as the planar pyridine ring allows for efficient
-stacking.

Solution & Electronic Properties

- Solubility Profile:
 - High: DMSO, DMF, Dichloromethane (DCM), Ethyl Acetate.
 - Moderate: Methanol, Ethanol (hot).
 - Low/Insoluble: Water, Hexanes.[8]
- Lipophilicity (LogP):
 - Calculated LogP (cLogP): ~1.8 – 2.2.
 - Implication: The cyclopropyl group adds significant lipophilicity compared to a methoxy analog, improving membrane permeability in derived APIs.
- Electronic Character:
 - The pyridine ring is highly electron-deficient due to the synergistic withdrawal by the 3-CN and 5-NO groups.
 - pKa: The pyridine nitrogen is weakly basic ($pK_a < 1.0$) due to strong electron withdrawal, making salt formation difficult without strong mineral acids.

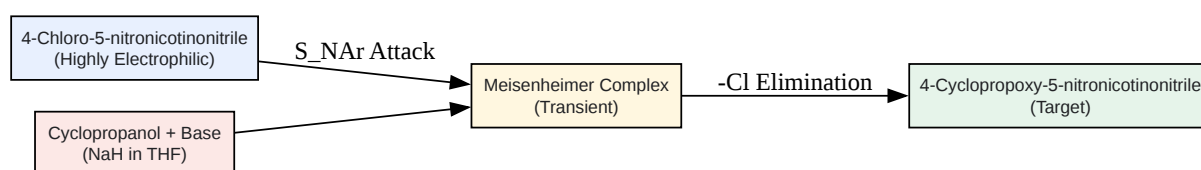
Synthetic Route & Process Chemistry

The synthesis of **4-Cyclopropoxy-5-nitronicotinonitrile** relies on Nucleophilic Aromatic Substitution (S_NAr).

The 4-position of the pyridine ring is activated by the ortho-cyano and ortho-nitro groups (relative to the 4-position), making it highly susceptible to nucleophilic attack by alkoxides.

Primary Synthetic Pathway

Precursor: 4-Chloro-5-nitronicotinonitrile. Reagent: Cyclopropanol (activated by NaH or KOtBu).



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Figure 1: S

Ar synthesis pathway. The electron-deficient nature of the 4-chloro precursor drives the reaction under mild conditions.

Critical Process Parameters (CPP)

- **Temperature Control:** The reaction is exothermic. Maintain temperature between 0°C and 10°C during addition to prevent hydrolysis of the nitrile or displacement of the nitro group.
- **Stoichiometry:** Use a slight excess of Cyclopropanol (1.05 eq). Large excesses are difficult to remove.
- **Water Content:** The system must be strictly anhydrous. Water competes with cyclopropanol to form 4-hydroxy-5-nitronicotinonitrile, a stubborn impurity that is difficult to purge via crystallization.

Stability & Reactivity Profile

Thermal Stability

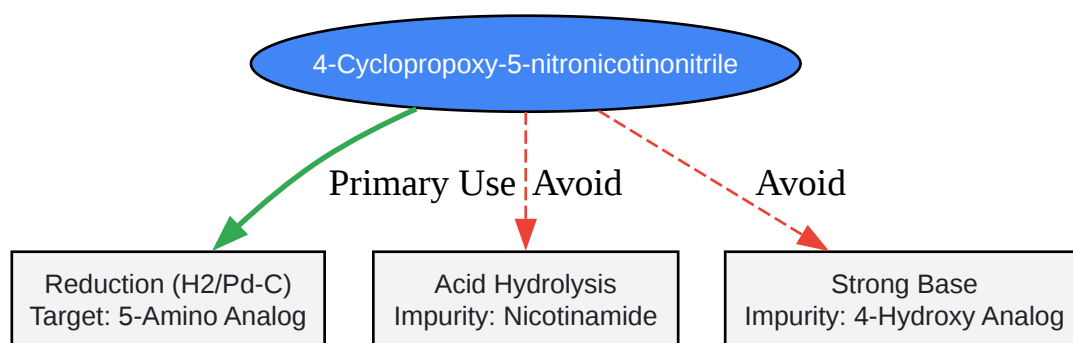
- Stable up to ~150°C.
- Warning: As a nitro compound, bulk heating above 200°C poses a decomposition risk (evolution of NO₂). DSC (Differential Scanning Calorimetry) is mandatory before processing >100g batches.

Chemical Reactivity Matrix

Condition	Reactivity Prediction	Outcome
Acidic (HCl/H ₂ SO ₄)	Moderate	Hydrolysis of Nitrile (-CN)
SO ₃ H		Amide (-CONH ₂) or Acid (-COOH).
Basic (NaOH/KOH)	High	Hydrolysis of Ether linkage (SAr) 4-Hydroxy impurity.
Reducing Agents (H ₂ /Pd)	High	Reduction of Nitro (-NO ₂) Amine (-NH ₂). (Desired Pathway)
Oxidizing Agents	Low	Generally stable.

Downstream Application (Reduction)

The primary utility of this compound is the reduction of the nitro group to an amine, yielding 4-Amino-5-cyclopropoxynicotinonitrile. This is typically achieved via catalytic hydrogenation (Pd/C, H₂) or iron-mediated reduction (Fe/NH₄Cl).



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Figure 2: Reactivity divergence. Green path indicates the desired pharmaceutical transformation; red paths indicate degradation routes.

Analytical Characterization

To validate the identity and purity of **4-Cyclopropoxy-5-nitronicotinonitrile**, the following analytical specification is recommended:

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm.
- Retention Time: Expect elution after the 4-chloro precursor due to the lipophilic cyclopropyl group.

^1H NMR (DMSO- d_6 , 400 MHz)

- 9.1-9.3 ppm (s, 1H): Proton at C2 (between N and CN). Highly deshielded.
- 8.8-9.0 ppm (s, 1H): Proton at C6 (adjacent to N).

- 4.2-4.5 ppm (m, 1H): Methine proton of the cyclopropyl group (-O-CH-).
- 0.8-1.2 ppm (m, 4H): Methylene protons of the cyclopropyl ring.

Safety & Handling (MSDS Summary)

- Signal Word: WARNING
- Hazard Statements:
 - H302: Harmful if swallowed (Nitrile toxicity).
 - H315/H319: Causes skin and serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling Protocols:
 - Work within a chemical fume hood.
 - Avoid contact with strong bases (exothermic decomposition).
 - Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent moisture-induced hydrolysis.

References

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 - Relevance: Establishes the structural scaffold and analogous reduction p
 - URL: [\[Link\]](#)
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 - Source: Talele, T. T. (2016). "The 'Cyclopropyl Fragment' is a Versatile Player in Drug Design." Journal of Medicinal Chemistry.

- Relevance: Explains the lipophilic and metabolic stability advantages of the cyclopropoxy motif.
- URL:[[Link](#)]
- Nucleophilic Aromatic Substitution on Pyridines
 - Source: Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry. 5th Ed. Wiley.
 - Relevance: Authoritative text on the reactivity of 4-chloro-3-cyano-5-nitropyridines towards alkoxides.
 - URL:[[Link](#)]

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